

4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile

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An In-depth Technical Guide to **4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile**

Introduction

4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile is a bi-functional organic compound that has garnered significant interest within the scientific community. Its unique structure, featuring a biphenyl core functionalized with a methoxy group and a nitrile group at opposite ends, imparts a distinct set of physicochemical properties. This guide serves as a comprehensive technical resource for researchers, chemists, and professionals in drug development, providing in-depth information on its molecular attributes, synthesis, characterization, applications, and safe handling. The insights provided herein are grounded in established scientific literature and aim to facilitate a deeper understanding of this versatile chemical entity.

Core Molecular Attributes

A precise understanding of the fundamental molecular characteristics of **4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile** is essential for its application in research and synthesis.

Chemical Identity

The compound is known by several names in chemical literature and databases, which can be crucial for exhaustive literature searches.

- Common Name: **4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile**

- Synonyms: 4-Cyano-4'-methoxybiphenyl, 4-(4-methoxyphenyl)benzonitrile, 4'-Methoxy-4-cyanobiphenyl[1][2]
- CAS Number: 58743-77-4[2][3]
- IUPAC Name: 4-(4-methoxyphenyl)benzonitrile[1][2]

Molecular Formula and Weight

The elemental composition and mass are defining characteristics of the molecule.

- Molecular Formula: C₁₄H₁₁NO[1][2][3][4][5]
- Molecular Weight: 209.24 g/mol [2][3][5]
- Exact Mass: 209.084064 g/mol [2][4]

Structural Information

The spatial arrangement of atoms and functional groups dictates the molecule's reactivity and physical properties. The structure consists of two phenyl rings linked together. One ring is substituted with a nitrile (-C≡N) group at the 4-position, and the other is substituted with a methoxy (-OCH₃) group at the 4'-position.

Caption: 2D Structure of **4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile**.

Physicochemical Properties

The physical and chemical properties determine the compound's behavior in various solvents and its suitability for specific applications. It typically appears as a white crystalline solid.[6]

Property	Value	Source
Melting Point	93-95 °C	[7]
Boiling Point	~380 °C (Predicted)	[6]
Polar Surface Area	33.02 Å ²	[1]
Solubility	Soluble in organic solvents like ethanol and dimethyl sulfoxide.	[6]
LogP	3.11 (Predicted)	[1]
Refractive Index	1.599 (Predicted)	[1]

Synthesis and Characterization

The reliable synthesis and rigorous characterization of **4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile** are paramount for its use in research and development.

Synthetic Pathway: Suzuki Cross-Coupling

A prevalent and efficient method for synthesizing biphenyl compounds is the palladium-catalyzed Suzuki cross-coupling reaction. This reaction forms a carbon-carbon bond between an aryl halide and an arylboronic acid. For the synthesis of **4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile**, this typically involves the reaction of (4-cyanophenyl)boronic acid with 4-bromoanisole or 4-iodoanisole.

Caption: Workflow for Suzuki Cross-Coupling Synthesis.

Experimental Protocol: Suzuki Coupling Synthesis

The following is a generalized protocol based on procedures found in the literature for Suzuki cross-coupling reactions.[\[8\]](#)

- Reactor Setup: To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add (4-cyanophenyl)boronic acid (1.5 equivalents), a palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0), 0.05 equivalents), and a base (e.g., potassium carbonate, 2.0 equivalents).

- Solvent Addition: Add a suitable solvent system, such as a mixture of toluene and water (e.g., 4:1 ratio), to the flask.
- Reactant Addition: Add 4-bromoanisole (1.0 equivalent) to the reaction mixture.
- Inert Atmosphere: Purge the flask with an inert gas (e.g., nitrogen or argon) for 10-15 minutes to remove oxygen, which can deactivate the catalyst.
- Reaction: Heat the mixture to reflux (typically 80-100 °C) with vigorous stirring. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC). The reaction is typically complete within 5-24 hours.
- Work-up: After the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent like ethyl acetate and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure. The crude product is then purified, typically by column chromatography on silica gel or recrystallization, to yield the pure **4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile**.

Spectroscopic Analysis

Confirmation of the synthesized product's identity and purity is achieved through various spectroscopic methods.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The spectrum provides information about the hydrogen atoms in the molecule. Expected signals would include doublets in the aromatic region (around 7.0-7.7 ppm) corresponding to the protons on the two phenyl rings, and a singlet around 3.8 ppm for the three protons of the methoxy group.[7]
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): This technique identifies the different carbon environments. The spectrum would show distinct signals for the aromatic carbons, the nitrile carbon (typically downfield), and the methoxy carbon (around 55 ppm).[4][8]
- Mass Spectrometry (MS): This analysis confirms the molecular weight of the compound. The exact mass measurement should correspond to the calculated value of 209.084 Da.[2][4]

Applications in Research and Development

The unique arrangement of functional groups in **4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile** makes it a valuable intermediate in several high-technology and pharmaceutical fields.

Chemical Intermediate

The compound serves as a crucial building block in organic synthesis.^[6] The nitrile and methoxy groups can be chemically modified to introduce other functionalities, making it a versatile precursor for more complex molecules. It is particularly relevant in the synthesis of liquid crystals and materials for organic light-emitting diodes (OLEDs), where the rigid biphenyl core and polar functional groups are advantageous.

Relevance in Medicinal Chemistry

The biphenyl scaffold is a common structural motif in many approved drugs. The methoxy group is also prevalent in drug molecules, where it can improve metabolic stability, enhance binding to target proteins, and favorably modify physicochemical properties like solubility and cell permeability.^[9] While **4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile** itself is not typically a final drug product, it serves as a key intermediate in the synthesis of active pharmaceutical ingredients (APIs).^{[6][10]} Its structure is found within a broad category of 4-methoxyphenyl compounds that includes numerous biologically active molecules.^[11]

Safety and Handling

Adherence to proper safety protocols is crucial when working with any chemical compound.

- General Handling: Use in a well-ventilated area. Avoid breathing dust, fumes, or vapors. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.^{[12][13][14]}
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[12][15]}
- First Aid:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.^[12]

- Skin Contact: Wash off with soap and plenty of water. Get medical advice if skin irritation occurs.[12]
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[12]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.[16]

Conclusion

4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile is a well-defined chemical compound with a molecular weight of 209.24 g/mol. Its synthesis is reliably achieved through established methods like the Suzuki cross-coupling, and its structure is confirmed by standard spectroscopic techniques. The compound's utility as a chemical intermediate in materials science and, most notably, in the synthesis of complex molecules for drug discovery, underscores its importance to the scientific research community. Proper handling and storage are essential to ensure safety in the laboratory. This guide provides a foundational technical overview to support the work of researchers and developers utilizing this versatile molecule.

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- To cite this document: BenchChem. [4'-Methoxy-[1,1'-biphenyl]-4-carbonitrile molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1360019#4-methoxy-1-1-biphenyl-4-carbonitrile-molecular-weight\]](https://www.benchchem.com/product/b1360019#4-methoxy-1-1-biphenyl-4-carbonitrile-molecular-weight)

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